

Methyl 2-acetoxypropanoate chemical structure and formula.

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Compound of Interest

Compound Name: **Methyl 2-acetoxypropanoate**

Cat. No.: **B1619064**

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An In-depth Technical Guide to **Methyl 2-acetoxypropanoate**

This technical guide provides a comprehensive overview of the chemical compound **methyl 2-acetoxypropanoate**, tailored for researchers, scientists, and professionals in drug development. The document details its chemical structure, formula, physical and chemical properties, and provides a theoretical framework for its synthesis.

Chemical Identity and Structure

Methyl 2-acetoxypropanoate is an organic compound classified as a methyl ester of 2-acetoxypropanoic acid.

Chemical Formula: $C_6H_{10}O_4$ ^[1]

IUPAC Name: methyl 2-acetoxypropanoate^[1]

Synonyms:

- Methyl 2-acetoxypropionate^[2]
- Propanoic acid, 2-(acetoxy)-, methyl ester

Key Identifiers:

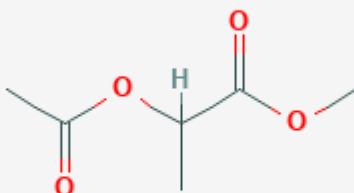
- CAS Number: 6284-75-9^[1]

- PubChem CID: 221165[1]
- SMILES: CC(C(=O)OC)OC(=O)C[1]

Molecular Weight: 146.14 g/mol [1]

Chemical Structure:

The structure of **methyl 2-acetoxypropanoate** features a propanoate backbone with an acetoxy group at the second carbon and a methyl ester at the carboxyl group.



(A) 2D Structure

(B) 3D Conformer  3D structure of Methyl 2-acetoxypropanoate

Physicochemical Properties

A summary of the key physical and chemical properties of **methyl 2-acetoxypropanoate** is presented in the table below. This data is essential for handling, storage, and application of the compound in a laboratory setting.

Property	Value	Source
Molecular Weight	146.14 g/mol	[1]
Boiling Point	172.4°C at 760 mmHg	[3]
Density	1.083 g/cm ³	[3]
Refractive Index	1.408	[3]
Flash Point	77.2°C	[3]
Water Solubility	81.2 g/L at 25°C	[2]
LogP	0.111	[3]

Synthesis Pathway

The synthesis of **methyl 2-acetoxypropanoate** can be conceptually understood as a two-step process involving the esterification of lactic acid followed by acetylation. This pathway is a common method for the laboratory preparation of this and similar compounds.

Theoretical Experimental Protocol

Step 1: Esterification of Lactic Acid

- Reaction Setup: Combine lactic acid with an excess of methanol in a round-bottom flask.
- Catalysis: Add a catalytic amount of a strong acid, such as sulfuric acid.
- Reflux: Heat the mixture to reflux for several hours to drive the esterification reaction to completion, forming methyl lactate.
- Workup: After cooling, neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution).
- Extraction: Extract the methyl lactate from the aqueous solution using a suitable organic solvent (e.g., diethyl ether).

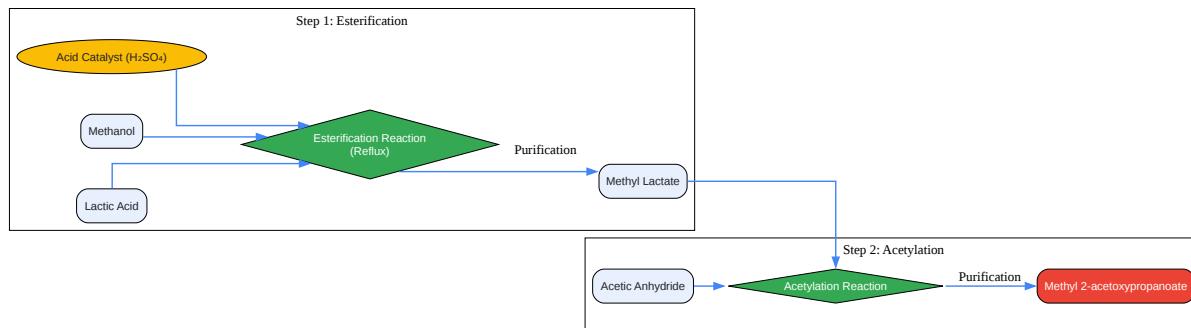
- Purification: Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure. The crude methyl lactate can be further purified by distillation.

Step 2: Acetylation of Methyl Lactate

- Reaction Setup: Dissolve the purified methyl lactate in a suitable solvent, such as dichloromethane or pyridine.
- Reagent Addition: Slowly add acetic anhydride to the solution at a controlled temperature (typically 0°C to room temperature).
- Reaction Time: Allow the reaction to proceed for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Quenching: Quench the excess acetic anhydride by the slow addition of water.
- Extraction: Extract the desired product, **methyl 2-acetoxypropanoate**, into an organic solvent.
- Washing: Wash the organic layer sequentially with a dilute acid solution, a saturated sodium bicarbonate solution, and brine to remove impurities.
- Final Purification: Dry the organic layer, remove the solvent, and purify the final product by distillation under reduced pressure.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis process.



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Caption: Synthesis workflow for **methyl 2-acetoxypropanoate**.

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References

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